

Proper Disposal and Safety Procedures for 2-(Bromomethyl)-6-methoxynaphthalene

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Compound of Interest

Compound Name: 2-(Bromomethyl)-6-methoxynaphthalene

Cat. No.: B1277505

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This document provides comprehensive safety, handling, and disposal protocols for **2-(Bromomethyl)-6-methoxynaphthalene**, designed for laboratory and drug development professionals. The following procedures are critical for ensuring personnel safety and environmental compliance.

Disclaimer: The safety data presented is compiled from safety data sheets (SDS) for closely related chemical structures, such as 2-Bromo-6-methoxynaphthalene, due to limited specific data for **2-(Bromomethyl)-6-methoxynaphthalene** (CAS 73022-40-9). Users must conduct a site-specific risk assessment and consult their institution's Environmental Health & Safety (EHS) department.

Essential Safety and Hazard Information

2-(Bromomethyl)-6-methoxynaphthalene and its analogs are classified as hazardous materials. Key hazards include:

- Acute Toxicity: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Skin Corrosion/Irritation: Causes skin irritation and may cause burns.[\[1\]](#)[\[3\]](#)
- Eye Damage/Irritation: Causes serious eye irritation or burns.[\[1\]](#)[\[3\]](#)
- Respiratory Irritation: May cause respiratory tract irritation.[\[1\]](#)[\[3\]](#)

Immediate first aid measures are required in case of exposure. In case of contact with eyes or skin, flush immediately with copious amounts of water for at least 15 minutes and seek medical aid.[3][4] If inhaled, move to fresh air.[1][4] If swallowed, rinse mouth with water and seek immediate medical attention.[4]

Chemical and Physical Properties

The following table summarizes the key quantitative data for a closely related analog, 2-Bromo-6-methoxynaphthalene (CAS 5111-65-9), which should be considered representative for handling and storage purposes.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₁ BrO (for CAS 73022-40-9)	ChemScene[5]
BrC ₁₀ H ₆ OCH ₃ (for CAS 5111-65-9)	Sigma-Aldrich[2]	
Molecular Weight	251.12 g/mol (for CAS 73022-40-9)	ChemScene[5]
237.09 g/mol (for CAS 5111-65-9)	Sigma-Aldrich[2]	
Appearance	Solid	Fisher Scientific[1]
Melting Point	106-109 °C	Sigma-Aldrich[2]
Water Solubility	Insoluble	Fisher Scientific[6]
Storage Class	11 (Combustible Solids)	Sigma-Aldrich[2]
Water Hazard Class	WGK 3 (Highly hazardous to water)	Sigma-Aldrich[2]

Detailed Disposal and Handling Protocols

Adherence to proper disposal procedures is mandatory to prevent environmental contamination and ensure regulatory compliance. This substance must be treated as hazardous waste.

Protocol 1: Chemical Waste Disposal

Objective: To safely collect and dispose of **2-(Bromomethyl)-6-methoxynaphthalene** waste in accordance with hazardous waste regulations.

Materials:

- Designated hazardous waste container (compatible, sealed)
- Hazardous waste labels
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves

Procedure:

- Classification: This chemical must be classified as a hazardous waste. Chemical waste generators are responsible for consulting local, regional, and national regulations to ensure complete and accurate classification.[\[1\]](#)[\[6\]](#)
- Segregation: Do not mix this waste with non-hazardous materials. It is incompatible with strong bases and oxidizing agents.[\[1\]](#)
- Collection:
 - Collect all solid waste, including contaminated consumables (e.g., weigh boats, gloves, wipes), in a designated, compatible, and clearly labeled hazardous waste container.
 - The container must be kept tightly sealed except when adding waste.[\[7\]](#)
- Labeling: Label the waste container clearly with "Hazardous Waste," the full chemical name "**2-(Bromomethyl)-6-methoxynaphthalene**," and any associated hazard symbols (e.g., Harmful, Irritant).
- Storage: Store the sealed waste container in a designated satellite accumulation area. This area should be cool, dry, and well-ventilated, away from incompatible materials.[\[8\]](#)
- Disposal Arrangement:

- Contact your institution's EHS department to arrange for pickup by a licensed disposal company.[4]
- The recommended disposal method is incineration in a chemical incinerator equipped with a scrubber to neutralize hydrogen bromide gas produced during combustion.[4]
- Crucially, do not dispose of this chemical down the drain or in regular trash.[1][4]

Protocol 2: Accidental Spill Cleanup

Objective: To safely contain, clean, and dispose of a spill of **2-(Bromomethyl)-6-methoxynaphthalene**.

Materials:

- Full PPE: N95 dust mask, safety goggles, chemical-resistant gloves, lab coat or suit.[2][4]
- Spill cleanup kit (absorbent pads, inert absorbent material like sand or vermiculite)
- Shovel or scoop
- Sealable container for disposal

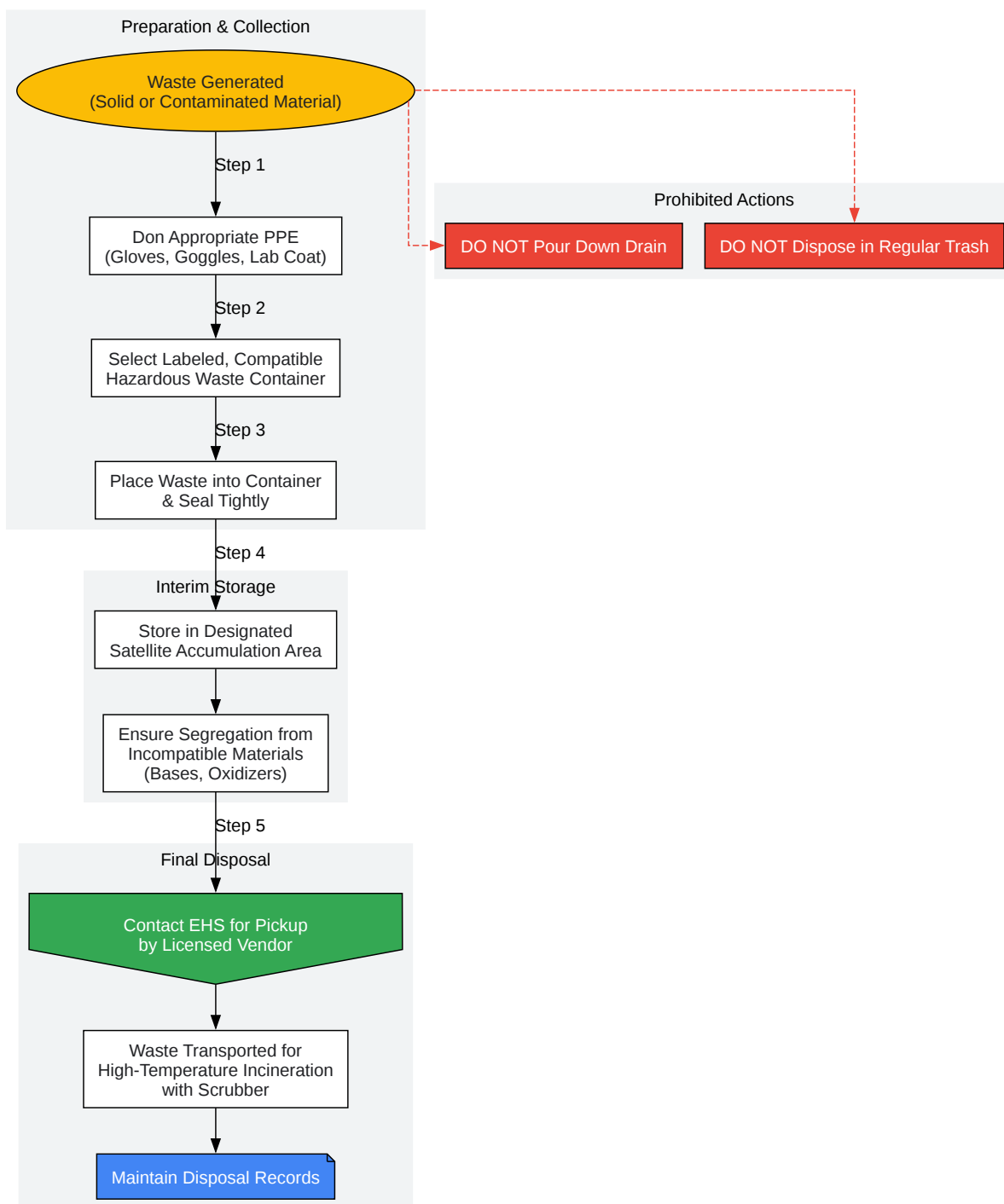
Procedure:

- Evacuate and Ventilate: Ensure the area is well-ventilated.[3][4] If the spill is large, evacuate the immediate area.
- Don PPE: Before approaching the spill, put on all required personal protective equipment.[4]
- Containment: Prevent the spill from spreading or entering drains.[4]
- Cleanup:
 - Gently sweep or shovel the solid material.[1][4] Avoid generating dust.[3][4][6]
 - Place the swept-up material and any contaminated cleaning supplies into a suitable, sealed container for disposal.[4][6]

- Decontamination: Clean the spill area with an appropriate solvent or detergent and water, collecting the cleaning materials as hazardous waste.
- Disposal: Label the container with spill debris as hazardous waste and arrange for disposal following the procedure in Protocol 1.

Visual Workflow for Disposal

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **2-(Bromomethyl)-6-methoxynaphthalene**.



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Caption: Workflow for the safe collection, storage, and disposal of **2-(Bromomethyl)-6-methoxynaphthalene** waste.

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